

N-(Triphenylmethyl)-DL-serine Methyl Ester: A Technical Overview of Solubility Characteristics

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Compound of Interest

Compound Name: *N-(Triphenylmethyl)-DL-serine Methyl Ester*

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This technical guide provides an in-depth overview of the available solubility data for **N-(Triphenylmethyl)-DL-serine methyl ester**, a key intermediate in peptide synthesis and various other organic syntheses. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information and presents a comprehensive, generalized experimental protocol for determining the solubility of this compound in a laboratory setting.

Qualitative Solubility Profile

Based on available chemical data, **N-(Triphenylmethyl)-DL-serine methyl ester**, a white solid with a high melting point, exhibits the following general solubility characteristics:

- Aqueous Solubility: It is reported to be almost insoluble in water at room temperature[1].
- Organic Solvent Solubility: The compound is soluble in several organic solvents, including ethanol, dichloromethane, and methanol[1].

A summary of the qualitative solubility is presented in Table 1.

Table 1: Qualitative Solubility of **N-(Triphenylmethyl)-DL-serine Methyl Ester**

Solvent	Qualitative Solubility
Water	Almost Insoluble [1]
Ethanol	Soluble [1]
Dichloromethane	Soluble [1]
Methanol	Soluble

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed, generalized protocol for the experimental determination of the solubility of **N-(Triphenylmethyl)-DL-serine methyl ester**. This method is based on the isothermal shake-flask method, a common and reliable technique for solubility measurement.

Objective: To determine the saturation solubility of **N-(Triphenylmethyl)-DL-serine methyl ester** in a specific solvent at a controlled temperature.

Materials:

- **N-(Triphenylmethyl)-DL-serine methyl ester** (high purity)
- Selected solvent(s) of interest (e.g., ethanol, dichloromethane, methanol, water)
- Analytical balance
- Thermostatic shaker bath or incubator
- Calibrated thermometer
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks
- Pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another suitable analytical instrument (e.g., UV-Vis spectrophotometer).
- Scintillation vials or other suitable sealed containers

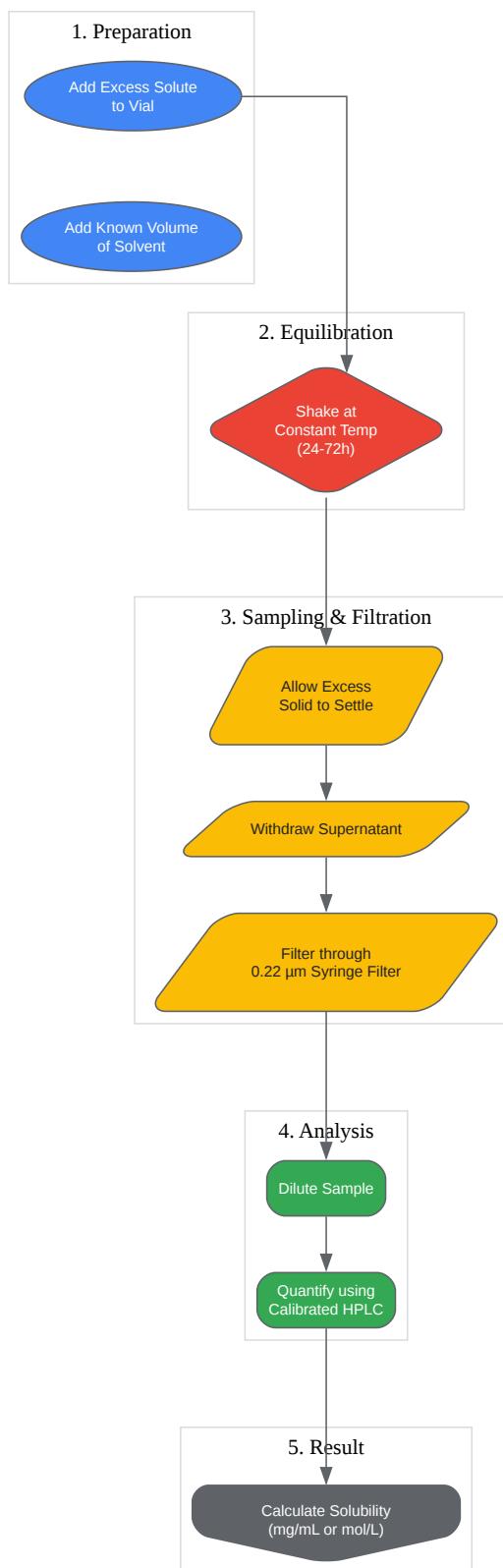
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **N-(Triphenylmethyl)-DL-serine methyl ester** to a series of scintillation vials. The excess solid is crucial to ensure that saturation is reached.
 - Accurately pipette a known volume of the desired solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixtures to shake for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium between the solid and dissolved solute is reached. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed in the thermostatic bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the collected supernatant through a syringe filter to remove any undissolved microparticles. This step is critical to avoid overestimation of the solubility.
 - Accurately dilute the filtered solution with the same solvent in a volumetric flask to a concentration that falls within the linear range of the analytical method.

- Quantification:
 - Analyze the diluted sample using a validated analytical method, such as HPLC.
 - Prepare a calibration curve using standard solutions of **N-(Triphenylmethyl)-DL-serine methyl ester** of known concentrations.
 - Determine the concentration of the solute in the diluted sample by comparing its response to the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Workflow for Solubility Determination

The following diagram illustrates the experimental workflow for determining the solubility of **N-(Triphenylmethyl)-DL-serine methyl ester**.

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